

Essential Safety and Operational Guide for 3-Bromo-2-(chloromethyl)pyridine

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Compound of Interest

Compound Name: 3-Bromo-2-(chloromethyl)pyridine

Cat. No.: B053696

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols, operational procedures, and disposal plans for handling **3-Bromo-2-(chloromethyl)pyridine**. Adherence to these guidelines is essential for ensuring laboratory safety and procedural accuracy.

Hazard Identification and Classification

3-Bromo-2-(chloromethyl)pyridine is a flammable liquid and vapor that causes severe skin burns and eye damage. It is also very toxic to aquatic life with long-lasting effects.

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Irritation	1	H314: Causes severe skin burns and eye damage
Acute Aquatic Hazard	1	H410: Very toxic to aquatic life with long lasting effects
Chronic Aquatic Hazard	1	H410: Very toxic to aquatic life with long lasting effects

Signal Word: Danger

Hazard Pictograms:



Personal Protective Equipment (PPE)

The following PPE is mandatory for handling **3-Bromo-2-(chloromethyl)pyridine** to minimize exposure and ensure personal safety.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a full face shield.[1]	Protects against splashes that can cause severe eye damage.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).[2][3]	Prevents skin contact, which can cause severe burns. Thicker gloves generally offer better protection.[4]
Body Protection	A flame-retardant lab coat, long pants, and closed-toe shoes.[5][6]	Minimizes the risk of accidental skin exposure.
Respiratory Protection	Use in a well-ventilated area, preferably under a chemical fume hood.[2][6] A NIOSH-approved respirator may be necessary for large quantities or inadequate ventilation.[6]	Prevents inhalation of harmful vapors and aerosols.

Experimental Protocol: Step-by-Step Handling Procedure

This protocol outlines the procedural workflow for the safe handling of **3-Bromo-2-(chloromethyl)pyridine**.

1. Preparation and Engineering Controls:

- Ensure a chemical fume hood is operational.[2]
- Verify that an emergency eyewash station and safety shower are accessible.[6]
- Designate a specific area for handling the compound to contain potential spills.[6]
- Keep away from heat, sparks, open flames, and hot surfaces.[7]

- Use explosion-proof electrical, ventilating, and lighting equipment.

2. Donning Personal Protective Equipment (PPE):

- Before handling, put on all required PPE as specified in the table above.

3. Handling the Compound:

- Ground and bond the container and receiving equipment to prevent static discharge.
- Use only non-sparking tools.
- Avoid breathing vapors or aerosols.
- Avoid contact with skin, eyes, and clothing.[\[8\]](#)
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.[\[8\]](#)

4. Storage:

- Keep the container tightly closed in a dry and well-ventilated place.
- Store locked up.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and bases.[\[7\]](#)

Emergency and Disposal Plans

Emergency Procedures

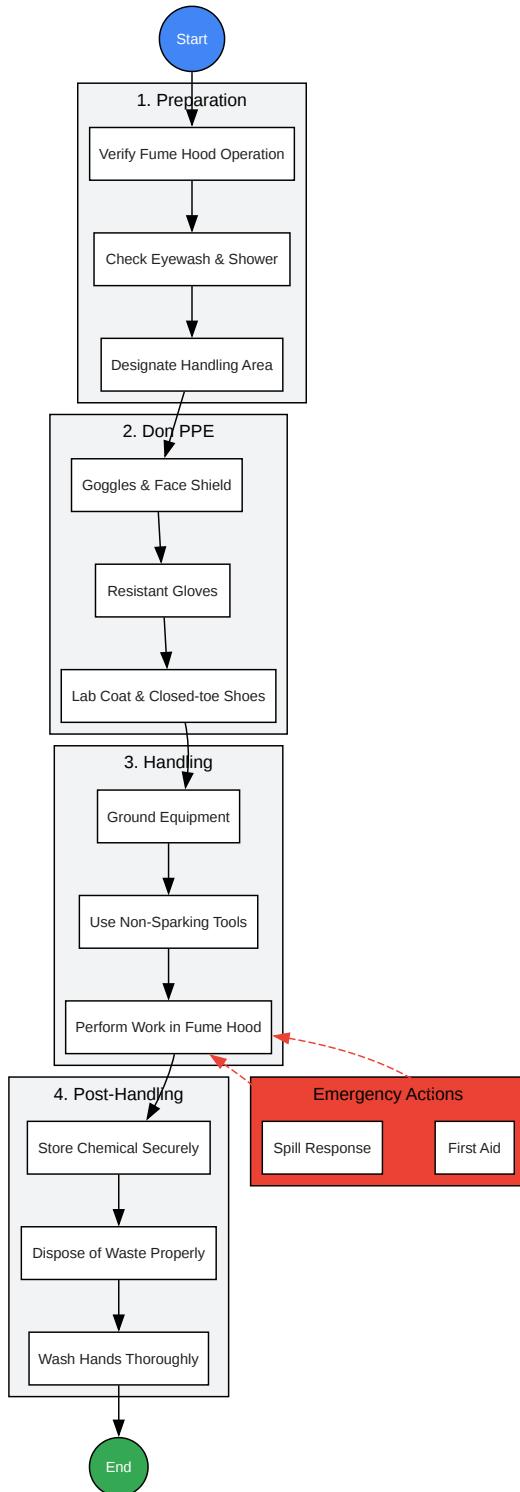
Situation	Action
Inhalation	Move the person to fresh air. Immediately call a POISON CENTER or doctor.
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Immediately call a POISON CENTER or doctor. Wash contaminated clothing before reuse.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor. [1]
Spill	Evacuate the area. Do not let the product enter drains. Cover drains. Collect spillage. Absorb with liquid-absorbent material (e.g., Chemizorb®). Place in a suitable, closed container for disposal. [9]
Fire	Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.

Disposal Plan

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.
[\[7\]](#)
[\[8\]](#)
- Do not allow the product to enter drains or waterways.
[\[1\]](#)

Workflow for Handling 3-Bromo-2-(chloromethyl)pyridine

Workflow for Handling 3-Bromo-2-(chloromethyl)pyridine

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Caption: Workflow for the safe handling of **3-Bromo-2-(chloromethyl)pyridine**.

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